

# Technical Guide & SDS Analysis: 6-Chloro-3-ethynylimidazo[1,2-a]pyridine

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## Compound of Interest

Compound Name: 6-Chloro-3-ethynylimidazo[1,2-a]pyridine

Cat. No.: B11910422

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## Executive Technical Summary

**6-Chloro-3-ethynylimidazo[1,2-a]pyridine** is a high-value heterocyclic building block utilized primarily in medicinal chemistry for the synthesis of bioactive scaffolds. The compound features an imidazo[1,2-a]pyridine core—a "privileged structure" in drug discovery known for its utility in GABA receptor modulators, anti-infectives (e.g., Telacebec analogs), and kinase inhibitors.

The presence of the C3-ethynyl group renders this molecule a critical "click chemistry" handle, enabling Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Sonogashira cross-coupling reactions. However, this terminal alkyne moiety introduces specific stability concerns regarding polymerization and heat sensitivity that standard SDSs often overlook.

## Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Property	Specification
Chemical Name	6-Chloro-3-ethynylimidazo[1,2-a]pyridine
CAS Number	1488423-14-8
Molecular Formula	C <sub>9</sub> H <sub>5</sub> ClN <sub>2</sub>
Molecular Weight	176.60 g/mol
Structure Description	Fused bicyclic heterocycle with a chlorine at C6 and a terminal alkyne at C3.
Physical State	Solid (Powder or Crystalline)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water.
Predicted LogP	~2.5 (Lipophilic)
Storage Condition	2–8°C, Inert atmosphere (Argon/Nitrogen), Protect from light.

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*Scientist's Note: The terminal alkyne proton is weakly acidic (pKa ~25). In the presence of strong bases (e.g., NaH, LiHMDS), it will deprotonate to form an acetylide, which is highly nucleophilic and potentially explosive if allowed to dry in the presence of heavy metals (Cu, Ag).*

## Hazard Identification (GHS Classification)

Based on Structure-Activity Relationships (SAR) of analogous imidazopyridines and aryl alkynes.

**Signal Word: WARNING**

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed. [1]
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [2][1][3]
Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.[1][4][3]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.[1][5]

## Precautionary Statements (Selected)

- P261: Avoid breathing dust/fume/gas/mist/vapors.[3][5]
- P280: Wear protective gloves/eye protection/face protection.[2][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2][3] Continue rinsing.[2][4][3]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

## Advanced Handling & Stability Protocol

Standard handling requires a fume hood, but the ethynyl moiety demands specific attention to prevent degradation or runaway reactions.

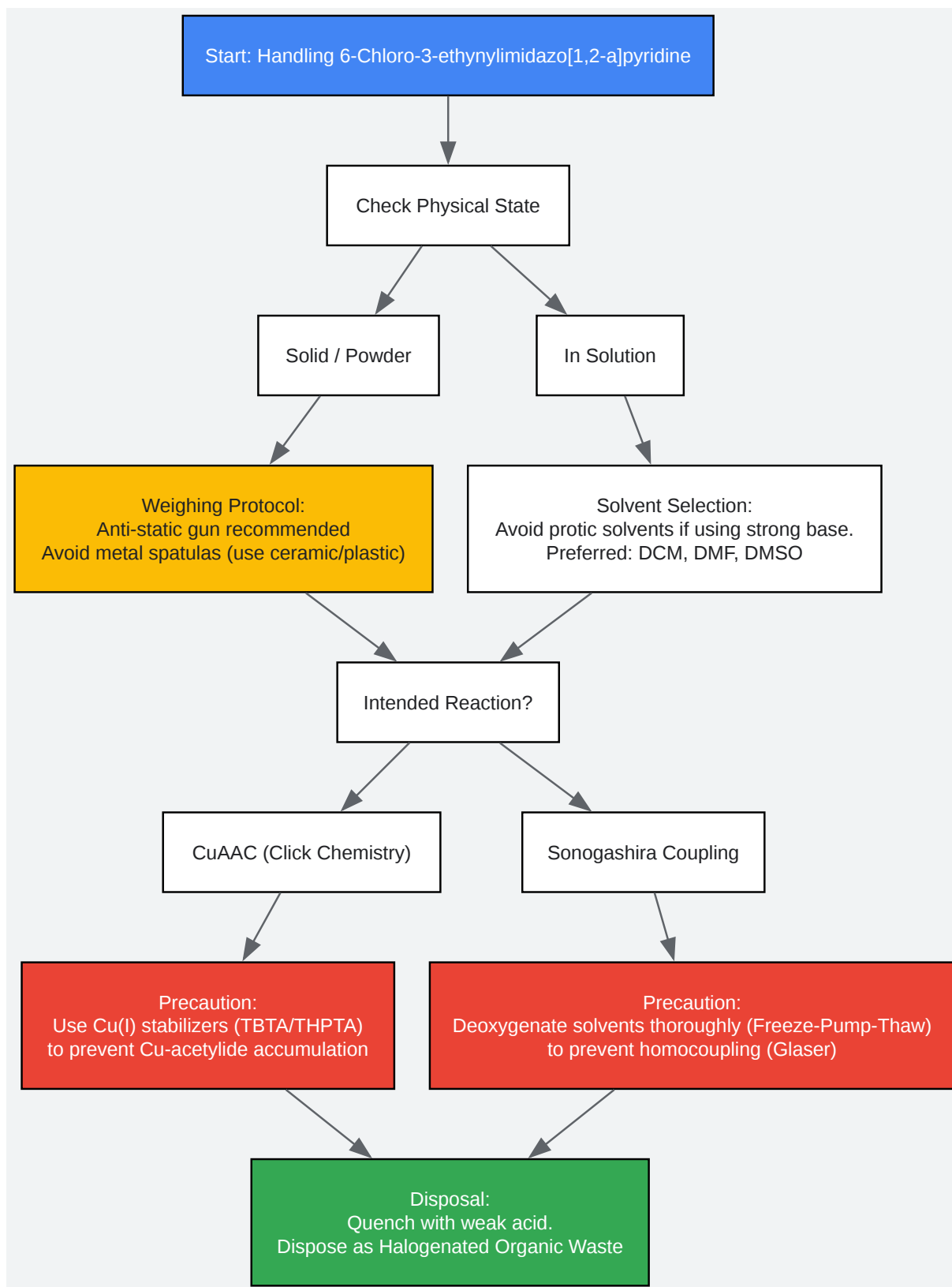
### Stability Risks

- Thermal Instability: Terminal alkynes can undergo exothermic polymerization at elevated temperatures. Do not heat above 50°C without solvent.
- Photolytic Degradation: The conjugated system makes the compound susceptible to UV-induced oxidation. Store in amber vials.

- Heavy Metal Sensitivity: Avoid contact with metallic copper or silver powders during storage, as this can form shock-sensitive metal acetylides.

## Handling Decision Tree

The following logic flow ensures safe manipulation of the compound during synthesis.



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Figure 1: Operational safety logic for handling ethynyl-substituted heterocycles.

## Application Context: Experimental Workflow

The primary utility of CAS 1488423-14-8 is as a "warhead" or linker in drug discovery. Below is a validated protocol for a Sonogashira Coupling, a standard reaction to functionalize the C3 position.

## Protocol: C3-Arylation via Sonogashira Coupling

Objective: Couple **6-Chloro-3-ethynylimidazo[1,2-a]pyridine** with an aryl iodide (Ar-I).

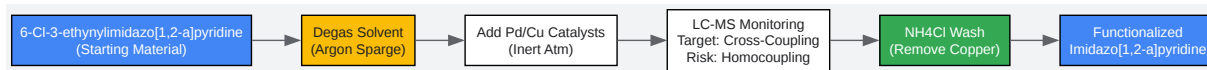
Reagents:

- Compound (1.0 eq)[6][7][8]
- Aryl Iodide (1.1 eq)
- Pd(PPh<sub>3</sub>)<sub>2</sub>Cl<sub>2</sub> (5 mol%)
- CuI (2 mol%)
- Et<sub>3</sub>N (3.0 eq)
- Solvent: Anhydrous THF or DMF

Step-by-Step Methodology:

- Degassing (Critical): Place the solvent in a Schlenk flask and degas via sparging with Argon for 15 minutes. Reason: Oxygen promotes the Glaser homocoupling of the alkyne (dimerization), reducing yield.
- Loading: Add the imidazopyridine, aryl iodide, and Pd catalyst to the flask under a counter-flow of Argon.
- Activation: Add Et<sub>3</sub>N followed by CuI. Note: CuI is added last to initiate the catalytic cycle.
- Reaction: Stir at Room Temperature (25°C) for 4–12 hours. Monitor via LC-MS (Look for mass shift: MW + Ar - I).
  - If sluggish: Heat to 50°C, but monitor for alkyne degradation.

- Workup: Dilute with EtOAc, wash with NH<sub>4</sub>Cl (aq) to sequester Copper (blue aqueous layer indicates removal), then brine. Dry over Na<sub>2</sub>SO<sub>4</sub>.



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Figure 2: Sonogashira coupling workflow emphasizing critical control points.

## Emergency Response & Toxicology

### First Aid Measures

- Inhalation: Move to fresh air immediately. If respiratory irritation persists (likely due to the pyridine moiety), seek medical attention.
- Skin Contact: Wash with soap and water.<sup>[2][4][3][5]</sup> The lipophilic nature allows it to penetrate skin; monitor for systemic effects if exposure is significant.
- Eye Contact: Flush with water for 15 minutes.<sup>[4][3][5]</sup> The basic nitrogen can cause corneal damage if not treated promptly.

### Fire Fighting

- Extinguishing Media: Carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.<sup>[5]</sup>
- Hazardous Combustion Products: Nitrogen oxides (NO<sub>x</sub>), Hydrogen chloride gas (HCl), Carbon monoxide (CO). Wear self-contained breathing apparatus (SCBA).

### References

- AiFChem. (2025).<sup>[8]</sup> Product Information: **6-Chloro-3-ethynylimidazo[1,2-a]pyridine** (CAS 1488423-14-8).<sup>[8]</sup> Retrieved from
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